

Essential Safety and Disposal Guidance for DS44960156

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Compound of Interest

Compound Name: DS44960156

Cat. No.: B2550576

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Researchers, scientists, and drug development professionals handling **DS44960156**, a selective MTHFD2 inhibitor, must adhere to stringent safety and disposal protocols to ensure a safe laboratory environment and regulatory compliance. This document provides essential, immediate safety and logistical information, including operational and disposal plans.

Product Information:

- Product Name: **DS44960156**
- Catalog Number: HY-131943
- Purity: 99.0%
- CAS Number: 2361327-08-2

DS44960156 is a selective inhibitor of Methylenetetrahydrofolate dehydrogenase 2 (MTHFD2), a mitochondrial enzyme crucial for one-carbon metabolism, which is highly expressed in cancer cells.^[1] Its inhibitory action disrupts the synthesis of nucleotides and amino acids necessary for cell proliferation, making it a compound of interest in cancer research.^[1]

Quantitative Data Summary

For optimal stability and efficacy, **DS44960156** should be stored under the following conditions:

Storage Condition	Duration
Stock Solution at -80°C	6 months
Stock Solution at -20°C	1 month

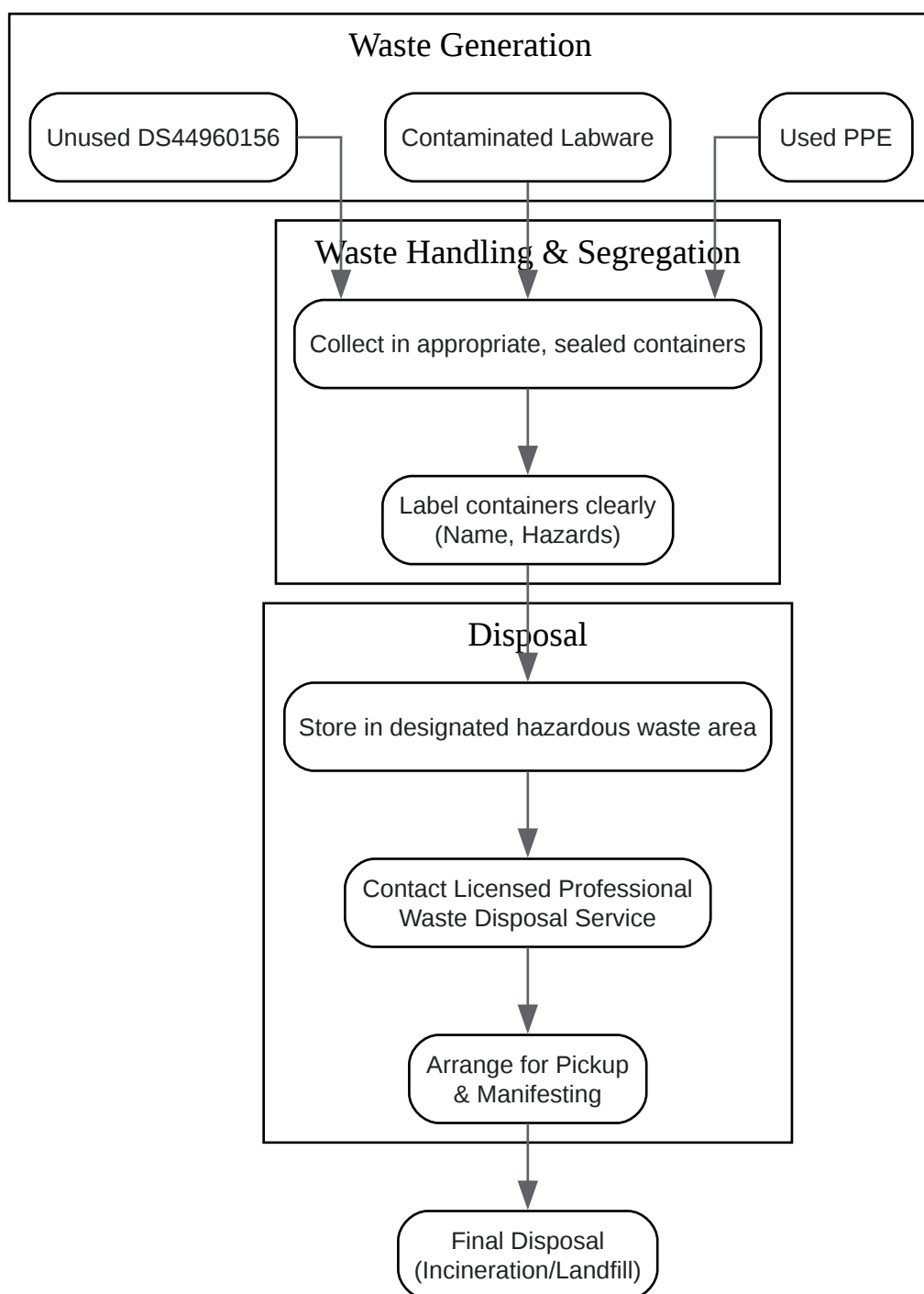
Disposal Procedures

Proper disposal of **DS44960156** and its containers is critical to prevent environmental contamination and ensure personnel safety. While a specific Safety Data Sheet (SDS) for **DS44960156** was not located, general procedures for the disposal of chemical waste from the same supplier, MedchemExpress, provide a clear directive. The primary recommendation is to engage a licensed professional waste disposal service.

Step-by-Step Disposal Guidance:

- **Consult Regulations:** Always consult federal, state, and local regulations regarding hazardous waste disposal to ensure full compliance.
- **Contact Professional Service:** Arrange for the collection and disposal of **DS44960156** waste through a licensed professional waste disposal company.
- **Proper Labeling:** Ensure all waste containers are clearly and accurately labeled with the contents, including the name "**DS44960156**" and any known hazard symbols.
- **Segregate Waste:** Do not mix **DS44960156** waste with other chemical waste unless explicitly permitted by the disposal company.
- **Contaminated Materials:** Dispose of all contaminated materials, such as personal protective equipment (PPE), empty containers, and lab supplies, as hazardous waste in accordance with the same procedures.

Experimental Workflow: Disposal

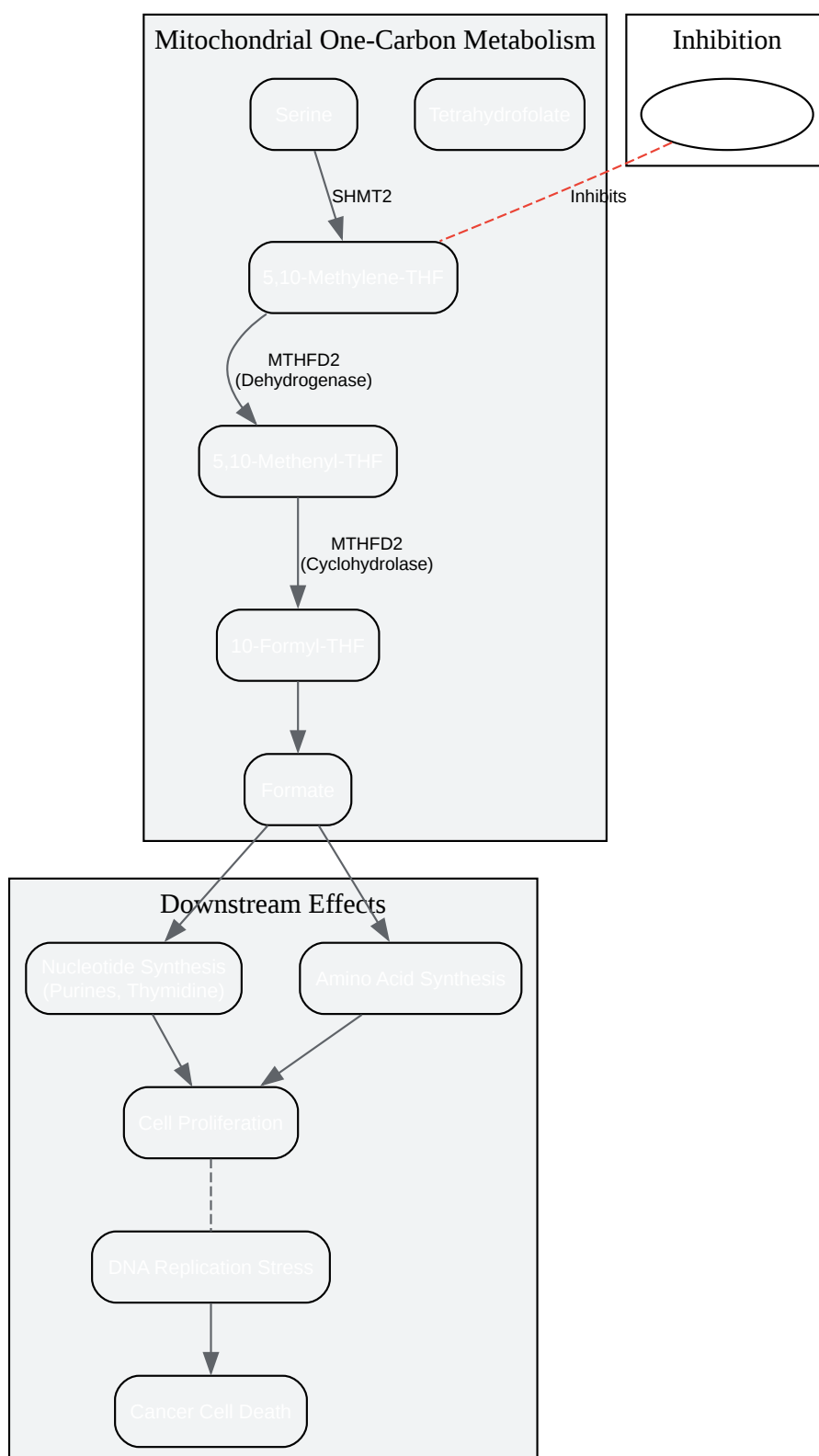


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DS44960156 Disposal Workflow

Mechanism of Action: MTHFD2 Inhibition

Understanding the biological impact of **DS44960156** is crucial for appreciating the importance of its proper handling and disposal. The following diagram illustrates the signaling pathway affected by MTHFD2 inhibitors.



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MTHFD2 Inhibition Pathway

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References

- 1. What are MTHFD2 inhibitors and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for DS44960156]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2550576#ds44960156-proper-disposal-procedures]

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